

physical characteristics of 2,6-Dichloroaniline-3,4,5-D3

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Compound of Interest

Compound Name: 2,6-Dichloroaniline-3,4,5-D3

Cat. No.: B3044212

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An In-depth Technical Guide on the Physical Characteristics of 2,6-Dichloroaniline-3,4,5-D3

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,6-Dichloroaniline-3,4,5-D3**, a deuterated isotopologue of 2,6-dichloroaniline. This document is intended for researchers, scientists, and professionals in drug development and environmental analysis who utilize stable isotope-labeled compounds as internal standards or tracers in their studies.

Physical and Chemical Properties

2,6-Dichloroaniline-3,4,5-D3 is a stable, isotopically enriched compound. While specific experimental data for the deuterated form's thermal properties (melting and boiling points) are not readily available, they are expected to be very similar to the non-labeled parent compound, 2,6-dichloroaniline. The primary differences lie in the molecular weight due to the incorporation of deuterium atoms.

Data Summary

The quantitative physical and chemical data for both the deuterated compound and its non-labeled analogue are summarized in the table below for comparative purposes.

Property	2,6-Dichloroaniline-3,4,5-D3	2,6-Dichloroaniline (Non-labeled)	Data Source
Molecular Formula	C ₆ D ₃ H ₂ Cl ₂ N	C ₆ H ₅ Cl ₂ N	[1]
Molecular Weight	165.04 g/mol	162.02 g/mol	[1]
CAS Number	77435-48-4	608-31-1	[1]
Isotopic Enrichment	≥98 atom % D	N/A	
Chemical Purity	≥98%	≥98%	
Physical Description	Solid	Colourless crystals or solid	
Melting Point	Not specified; expected to be ~36-39 °C	36-38 °C (lit.) or 39 °C	
Boiling Point	Not specified; expected to be ~97 °C @ 0.7 kPa	97 °C @ 0.7 kPa	
Flash Point	Not specified; expected to be >112 °C	>112 °C or 118 °C (closed cup)	
Solubility	Not specified; expected to be poor in water	Poor in water	
Storage Conditions	Store at room temperature	N/A	

Experimental Protocols

Detailed experimental protocols for the synthesis of the deuterated **2,6-Dichloroaniline-3,4,5-D3** are not publicly available. However, the synthesis would likely follow established methods for preparing the non-labeled compound, starting with an appropriately deuterated precursor.

Below is a representative synthetic protocol for the parent compound, 2,6-dichloroaniline, which illustrates a common manufacturing process.

Representative Synthesis of 2,6-Dichloroaniline

This method involves a four-step process starting from aniline.

Step 1: Synthesis of 2,4,6-Trichloroaniline

- Add 13.8 g (0.15 mol) of aniline, 350 mL of 35% concentrated hydrochloric acid, and 350 mL of water to a 1 L three-necked flask.
- While maintaining mechanical stirring, add 56.3 g (0.45 mol) of 30 wt% hydrogen peroxide dropwise.
- Control the reaction temperature at 60°C for 2 hours.
- After the reaction, cool the solution in an ice bath to precipitate the solid, and filter to obtain 2,4,6-trichloroaniline hydrochloride.
- Add the solid to 300 mL of water and perform steam distillation to yield solid 2,4,6-trichloroaniline.

Step 2: Synthesis of 2,4,6-Trichloroacetanilide

- React the 2,4,6-trichloroaniline obtained in Step 1 with acetic anhydride.

Step 3: Synthesis of 2,6-Dichloroacetanilide

- Place the 2,4,6-trichloroacetanilide from Step 2 into an autoclave.
- Add a suitable solvent and catalyst.
- Introduce hydrogen gas to carry out a reduction reaction to obtain 2,6-dichloroacetanilide.

Step 4: Synthesis of 2,6-Dichloroaniline

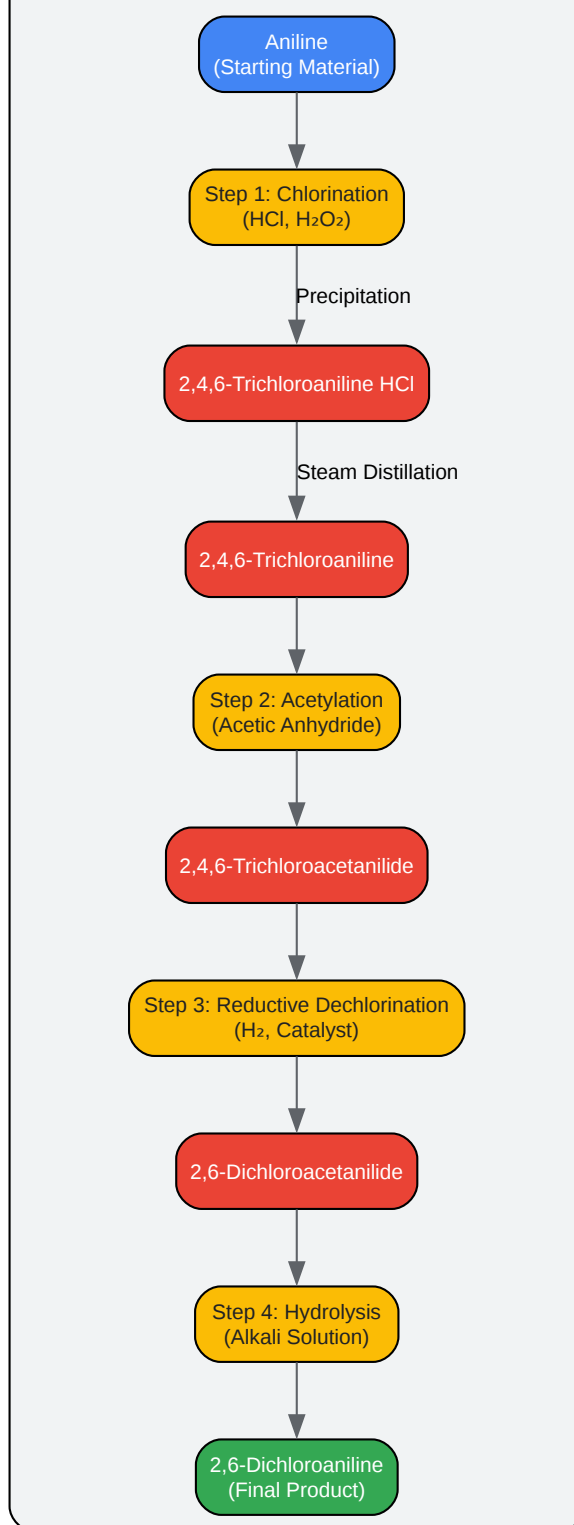
- Add the 2,6-dichloroacetanilide from Step 3 to an alkali solution.

- Heat the mixture to induce a reaction, yielding the final product, 2,6-dichloroaniline.

Workflow and Pathway Visualizations

To illustrate the logical flow of the synthesis described in Section 2.1, a diagram has been generated using the DOT language.

Workflow for the Synthesis of 2,6-Dichloroaniline

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Caption: A workflow diagram illustrating the multi-step synthesis of 2,6-dichloroaniline from aniline.

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References

- 1. cdn isotopes.com [cdn isotopes.com]
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